

temperature control Boc-Asn-OBzl synthesis

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Compound Focus: Boc-asn-obzl

CAS No.: 13512-57-7

Cat. No.: S688887

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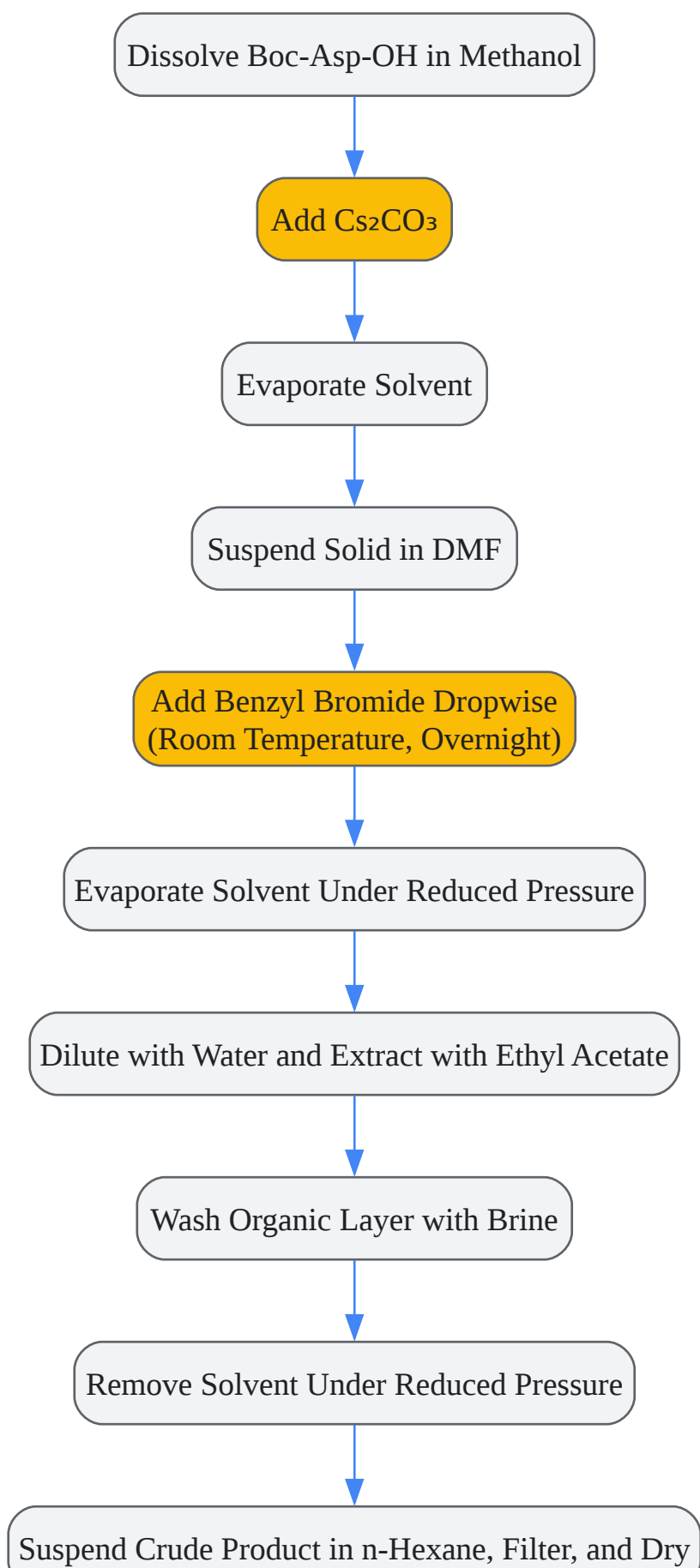
Basic Chemical Information

The table below summarizes the key identifiers and physical properties of **Boc-Asn-OBzl** that are relevant for synthesis planning and handling [1] [2] [3].

Property	Value / Description
CAS Number	13512-57-7
Molecular Formula	C ₁₆ H ₂₂ N ₂ O ₅
Molecular Weight	322.36 g/mol
Melting Point	124-126 °C
Appearance	White to off-white solid
Density	1.188 g/cm ³
Boiling Point	538.6±50.0 °C (Predicted)
Flash Point	279.5 °C

Synthesis Procedure and Temperature Guidance

A literature synthesis procedure provides some specific temperature points [2] [3]. The following workflow outlines the key steps and highlights the stages where temperature control is critical:



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Key Temperature Control Points:

- **Reaction Temperature:** The coupling step with benzyl bromide is performed at **room temperature** and stirred overnight [2] [3].
- **Work-up Temperature:** During solvent removal using a rotary evaporator, it is recommended to keep the water bath temperature **below 30°C** to prevent decomposition or issues with subsequent crystallization [4].

Potential Side Reaction and Troubleshooting

A known side reaction to be aware of during the synthesis or handling of asparagine-containing peptides is **dehydration** [5].

- **Dehydration of Asn Side Chain:** Under certain activation conditions, the side chain amide of asparagine can dehydrate to form a nitrile. This results in the formation of an impurity identified as **Boc-β-cyano-L-alanine-L-Pro-OBzl** in a related dipeptide synthesis [5].
- **Mitigation Strategy:** While the searched literature does not specify the exact conditions that provoke this side reaction, it is often associated with the use of potent coupling reagents and elevated temperatures. If this issue is suspected, **gentler coupling methods and strict control of reaction temperature** should be investigated.

Procurement Information

Boc-Asn-OBzl is available from various chemical suppliers for researchers who wish to purchase it directly. The table below lists some examples (prices are for reference and may have changed) [2] [3].

Manufacturer / Supplier	Product Number	Package Size	Reference Price	Purity
TRC	B630145	250mg	\$55	Not Specified

Manufacturer / Supplier	Product Number	Package Size	Reference Price	Purity
TRC	B630145	500mg	\$90	Not Specified
Biosynth Carbosynth	FB166063	2g	\$80	Not Specified
Biosynth Carbosynth	FB166063	5g	\$150	Not Specified
Activate Scientific	AS47471	1g	\$82	97%
Sichuan HongRi Pharma-Tech	N/A	1kg	Price on Request	98%

Experimental Design Considerations

- **Side Chain Protection:** In Boc chemistry, the side chain of asparagine is sometimes protected with a **xanthyl (Xan) group** to prevent dehydration side reactions during activation and coupling, especially in long peptide sequences [6]. Using **Boc-Asn(Xan)-OH** as a starting material could be a valuable alternative if you encounter issues with the unprotected derivative [7] [8].
- **General Boc-Protection Procedure:** For context, the general synthesis of Boc-protected amino acids from the parent amino acid and di-tert-butyl dicarbonate is typically performed in a water/*tert*-butyl alcohol mixture, with the reaction proceeding at room temperature and sometimes generating mild heat (30-35°C) during the exothermic process [4].

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References

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